

Safety, handling, and MSDS for 2-(3-Chlorophenoxy)ethylamine

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Compound of Interest

Compound Name: 2-(3-Chlorophenoxy)ethylamine

CAS No.: 6488-00-2

Cat. No.: B1591147

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An In-depth Technical Guide to the Safe Handling of 2-(3-Chlorophenoxy)ethylamine

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **2-(3-Chlorophenoxy)ethylamine** (CAS RN: 6488-00-2). Designed for researchers, chemists, and drug development professionals, this document synthesizes critical data from Material Safety Data Sheets (MSDS), regulatory guidelines, and established laboratory safety protocols. The focus is not merely on procedural steps but on the scientific rationale behind them, ensuring a culture of safety and integrity in the laboratory.

Chemical Identity and Core Hazards

2-(3-Chlorophenoxy)ethylamine is a primary amine and a chlorinated aromatic ether. Its structure dictates its reactivity and toxicological profile. Understanding this is fundamental to anticipating and mitigating risks.

Core Chemical Properties: The compound's properties are essential for safe handling and storage. For instance, its physical state (liquid or solid) determines the potential for airborne exposure and the appropriate containment strategies.

Property	Value	Source
CAS Number	6488-00-2	[1]
Molecular Formula	C ₈ H ₁₀ ClNO	[2]
Molecular Weight	171.62 g/mol	[2]
Physical State	Liquid	[2]
Boiling Point	115-117 °C (at 5 torr)	[3]
Melting Point	39-40 °C (for the 2-chloro isomer)	[3]

Note: Some physical properties may be reported for isomers, such as the 2-chloro derivative, due to data availability. These values provide a close approximation for handling considerations.

The primary and most immediate danger associated with **2-(3-Chlorophenoxy)ethylamine** is its corrosivity. The Globally Harmonized System (GHS) classification underscores this risk.

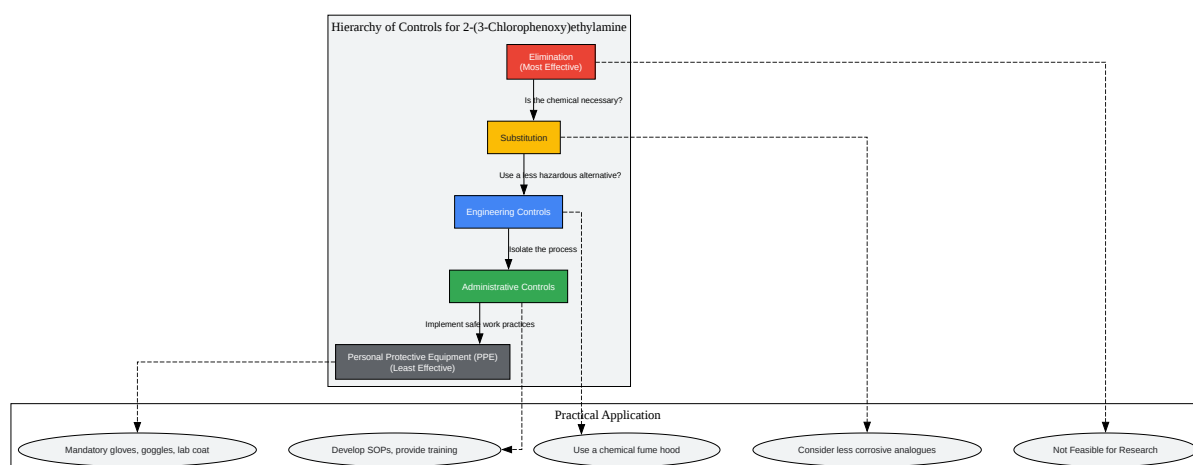
GHS Hazard Classification:

- Skin Corrosion/Irritation, Category 1B (H314): Causes severe skin burns and eye damage.[4]
[5]
- Serious Eye Damage/Eye Irritation, Category 1 (H318): Causes serious eye damage.[5]

The amine functional group contributes to the compound's basicity and corrosive nature, capable of causing rapid tissue damage upon contact. The chlorophenoxy moiety may present additional toxicological concerns, although comprehensive data is limited. The toxicological properties have not been fully investigated, which necessitates a cautious approach, treating the substance as potentially hazardous beyond its known corrosive effects.[5]

The Hierarchy of Controls: A Proactive Safety Framework

Effective risk management relies on the hierarchy of controls, a system that prioritizes the most effective and reliable safety measures. This framework should be the foundation of any protocol involving this compound.



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Caption: Hierarchy of controls applied to handling **2-(3-Chlorophenoxy)ethylamine**.

- **Elimination/Substitution:** In a research context, elimination is often not possible. However, substituting with a less corrosive or less toxic analogue should always be the first consideration during experimental design.
- **Engineering Controls:** These are physical changes to the workspace that isolate personnel from the hazard. For this compound, the mandatory engineering control is a certified chemical fume hood to prevent inhalation of any vapors or aerosols.^{[6][7]} Eyewash stations and safety showers must be readily accessible.^{[6][7]}
- **Administrative Controls:** These are procedural controls. Key examples include developing detailed Standard Operating Procedures (SOPs), providing thorough training on the specific hazards, and restricting access to authorized personnel only.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with the controls above. It does not eliminate the hazard, so its failure or misuse can result in serious injury.

Personal Protective Equipment (PPE): The Final Barrier

Given the severe corrosive nature of **2-(3-Chlorophenoxy)ethylamine**, the selection and use of appropriate PPE are non-negotiable.

PPE Category	Specification	Rationale & Best Practices
Eye & Face Protection	Chemical safety goggles with side shields (conforming to EN 166 or NIOSH standards). A full face shield is required when handling larger quantities (>50 mL) or when there is a significant splash risk.[3][4]	Protects against splashes that can cause irreversible eye damage. A face shield protects the entire face from burns.[4]
Skin Protection	Gloves: Compatible, chemical-resistant gloves (e.g., Nitrile or Neoprene). Always inspect gloves for tears or holes before use.[8] Clothing: A flame-retardant, chemical-resistant lab coat. For larger quantities, impervious protective clothing or an apron may be necessary. [3][4] Footwear: Closed-toe shoes are mandatory. Chemical-resistant boots are recommended if there is a risk of spills.[9][10]	The compound causes severe skin burns.[4] Proper glove selection is critical. Double-gloving can provide additional protection. Pant legs should be worn outside of boots to prevent chemicals from entering.[10]
Respiratory Protection	Not typically required if work is performed within a certified chemical fume hood. If engineering controls are insufficient or during a large spill, a full-face respirator with an appropriate organic vapor/amine cartridge (e.g., Type ABEK) is necessary.[3][11]	Protects against inhalation of vapors or mists, which can cause respiratory tract irritation or damage.[12]

Standard Operating Procedures: From Benchtop to Disposal

Adherence to validated protocols is the cornerstone of laboratory safety.

Safe Handling and Use Protocol

This protocol outlines the step-by-step process for safely handling **2-(3-Chlorophenoxy)ethylamine** in a laboratory setting.

- Preparation:
 - Confirm that a certified chemical fume hood is operational.
 - Ensure an emergency eyewash station and safety shower are unobstructed and have been recently tested.[\[6\]](#)
 - Don all required PPE as specified in the table above.
 - Prepare all necessary equipment (glassware, stir bars, reagents) and place them inside the fume hood.
 - Have spill cleanup materials readily available.
- Handling:
 - Conduct all manipulations, including weighing, transferring, and mixing, within the fume hood.[\[6\]](#)[\[13\]](#)
 - Use non-sparking tools and ensure equipment is properly grounded to prevent electrostatic discharge.[\[3\]](#)
 - Keep the container tightly closed when not in use to minimize vapor release.[\[8\]](#)[\[13\]](#)
 - Avoid contact with skin and eyes at all times.[\[14\]](#)
- Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Wash hands and any exposed skin thoroughly with soap and water after removing gloves.
[8][14]
- Remove and properly store or dispose of PPE. Contaminated clothing should be washed before reuse.

Storage Requirements

Proper storage is crucial to prevent degradation, reaction, and accidental release.

- Location: Store in a dry, cool, and well-ventilated area designated for corrosive materials.[3]
[13]
- Container: Keep the container tightly closed.[13]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[7][15] Store separately from foodstuffs.[3]

Disposal Protocol

Chemical waste must be handled in accordance with institutional, local, and national regulations.

- Waste Collection: Collect all waste containing **2-(3-Chlorophenoxy)ethylamine** in a dedicated, properly labeled, and sealed hazardous waste container.
- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3]
- Prohibitions: Do not discharge into sewer systems or contaminate water, foodstuffs, or animal feed.[3] The environmental impact of this compound has not been fully investigated, so release into the environment must be strictly avoided.[8]

Emergency Procedures: A Validated Response System

Rapid and correct response during an emergency is critical to minimizing harm. All personnel must be trained on these procedures.

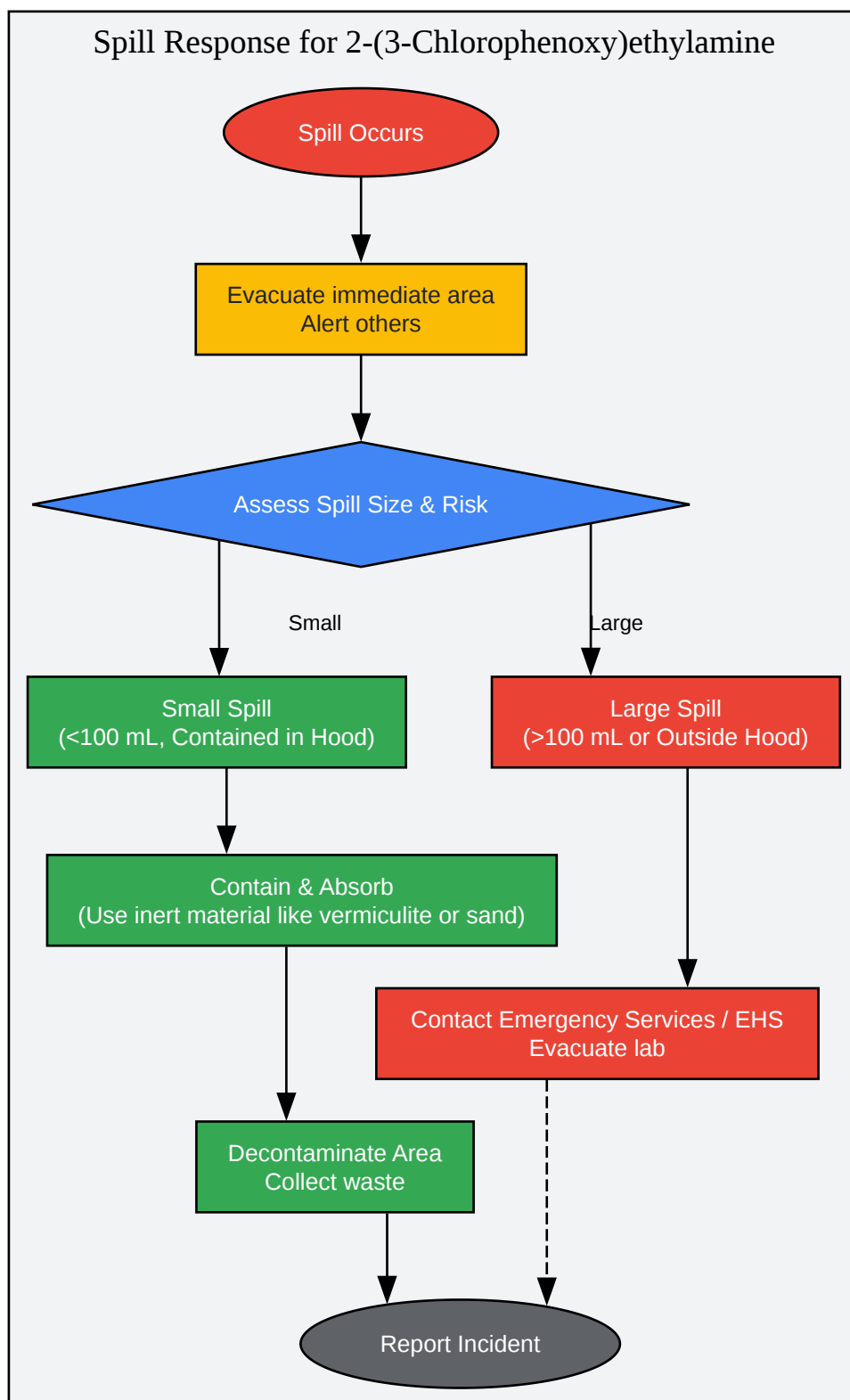
First-Aid Measures

Immediate action is paramount upon any exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth resuscitation if the substance was ingested or inhaled). Seek immediate medical attention.[\[3\]](#)
[\[16\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)[\[16\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[\[3\]](#)
[\[4\]](#)

Accidental Release (Spill) Response

The following workflow provides a systematic approach to managing a spill.



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Caption: Decision workflow for responding to a chemical spill.

Protocol for a Small Spill (inside a fume hood):

- Ensure adequate ventilation and wear appropriate PPE.
- Contain the spill with an inert absorbent material (e.g., vermiculite, dry sand).
- Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for chemical waste disposal.[\[3\]](#)
- Clean the spill area thoroughly.

Protocol for a Large Spill:

- Evacuate personnel to a safe area, keeping upwind of the spill.[\[3\]](#)
- Remove all sources of ignition.[\[3\]](#)
- Immediately contact your institution's Environmental Health & Safety (EHS) department or emergency response team.
- Do not attempt to clean up a large spill without specialized training and equipment.

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